

# Proper Disposal of UT-155: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: UT-155

Cat. No.: B611605

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational compounds like **UT-155** is paramount to maintaining a secure and compliant laboratory environment. **UT-155** is a selective and potent antagonist and degrader of the androgen receptor (AR), under investigation for its potential in treating prostate cancer.<sup>[1][2][3]</sup> Due to its bioactive nature, proper disposal is crucial to prevent environmental contamination and potential health risks. This guide provides essential information and step-by-step procedures for the appropriate disposal of **UT-155**.

## Chemical and Physical Properties of UT-155

A summary of the known quantitative data for **UT-155** is presented below for easy reference. This information is critical for understanding the compound's characteristics and for making informed decisions on its handling and disposal.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>15</sub> F <sub>4</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	405.35 g/mol
CAS Number	2031161-35-8
Appearance	White to off-white solid
Solubility	DMSO: ≥ 130 mg/mL
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 2 years

## Disposal Protocol for UT-155

While a specific Safety Data Sheet (SDS) for **UT-155** is not publicly available, based on the information for similar androgen receptor antagonists like Enzalutamide, **UT-155** should be treated as a hazardous chemical waste.<sup>[4]</sup> The following protocol outlines the necessary steps for its safe disposal.

## Personal Protective Equipment (PPE)

Before handling **UT-155** for disposal, ensure you are wearing the appropriate personal protective equipment:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat to protect from skin contact.

## Waste Segregation and Collection

- Designated Waste Container: All waste containing **UT-155**, including unused compound, solutions, and contaminated materials (e.g., pipette tips, vials, gloves), must be collected in a dedicated and clearly labeled hazardous waste container.

- Labeling: The container must be labeled with the words "Hazardous Waste," the full chemical name "**UT-155**," and the approximate concentration and quantity.
- Incompatible Materials: Do not mix **UT-155** waste with other incompatible waste streams.

## Storage of Waste

- Secure Location: Store the sealed hazardous waste container in a designated and secure satellite accumulation area within the laboratory.
- Secondary Containment: It is best practice to use secondary containment to prevent the spread of material in case of a leak.

## Final Disposal

- Institutional Procedures: Follow your institution's established procedures for the disposal of hazardous chemical waste.
- Environmental Health and Safety (EHS): Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the **UT-155** waste. Professional hazardous waste disposal services should be used.<sup>[4]</sup>
- Do Not:
  - Dispose of **UT-155** down the drain.
  - Throw **UT-155** in the regular trash.<sup>[5][6]</sup>

## Experimental Workflow for UT-155 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **UT-155** in a laboratory setting.

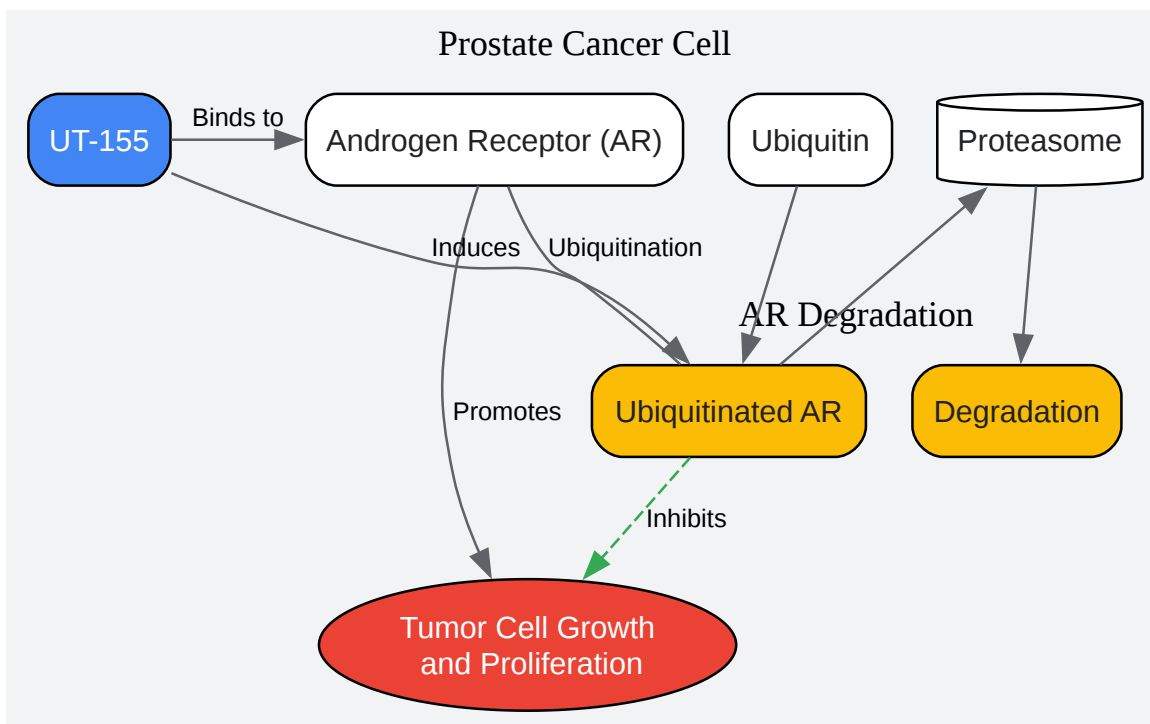


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### UT-155 Disposal Workflow

## Signaling Pathway Context: Androgen Receptor Degradation

**UT-155** functions as a selective androgen receptor (AR) degrader.[3] This mechanism of action involves the targeted degradation of the AR protein, which is a key driver in the progression of certain cancers. The diagram below provides a simplified representation of this signaling pathway.



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### Simplified AR Degradation Pathway by **UT-155**

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## References

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